

Bismuth (III) Acetate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Bismuth acetate*

Cat. No.: *B1580594*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for Bismuth (III) Acetate (CAS No. 22306-37-2). The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough guide for laboratory and research professionals.

Chemical Identification and Properties

Bismuth (III) acetate, with the chemical formula $C_6H_9BiO_6$, is a white crystalline solid.^{[1][2][3]} It is a moderately water-soluble crystalline source of Bismuth that decomposes upon heating to form Bismuth oxide.^[4] While it is soluble in acetic acid, it is generally insoluble in water, with which it can hydrolyze.^{[1][3][5]}

Table 1: Physical and Chemical Properties of Bismuth (III) Acetate

Property	Value	Source(s)
Chemical Formula	C ₆ H ₉ BiO ₆	[1]
Molar Mass	386.11 g/mol	[1][5]
Appearance	White solid / crystalline powder	[1]
CAS Number	22306-37-2	[1][6]
EINECS Number	244-904-5	[6]
Melting Point	Decomposes	[1]
Solubility	Insoluble in water; Soluble in acetic acid.[1][3]	[1][3]
Stability	Stable under recommended storage conditions.[6][7] Moisture sensitive.[8]	[6][7][8]

Hazard Identification and Classification

Bismuth (III) acetate is classified as causing serious eye irritation.[9] Some classifications also include skin irritation and potential for respiratory irritation.[3][6]

- GHS Classification: Eye Irritation (Category 2A), H319.[9] Some sources also list Skin Irritation (H315) and Specific Target Organ Toxicity - Single Exposure (H335, respiratory tract irritation).[6]
- Hazard Pictogram: GHS07 (Exclamation Mark).[9]
- Signal Word: Warning.[9]
- Hazard Statements:
 - H319: Causes serious eye irritation.[9]
 - H315: Causes skin irritation.[6]
 - H335: May cause respiratory irritation.[6]

- H302: Harmful if swallowed.[6]
- Precautionary Statements: Include P264 (Wash hands thoroughly after handling), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[9][6]

Toxicological Information

The toxicological effects of Bismuth (III) acetate have not been fully investigated.[8] Bismuth and its compounds are generally considered to have relatively low toxicity due to their insolubility in biological fluids.[10] However, dust and vapors are considered to have moderate toxicity.[9] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.[7][8]

Table 2: Summary of Acute Health Effects

Exposure Route	Symptoms and Effects	Source(s)
Eye Contact	Causes serious eye irritation. [9] May cause slight to mild irritation.[8]	[9][8]
Skin Contact	May cause skin irritation.[9][8]	[9][8]
Inhalation	May cause irritation to the respiratory tract.[9][8]	[9][8]
Ingestion	No specific information is available, but it may cause vomiting and diarrhea.[8] Bismuth vapors and dust have moderate toxicity.[9]	[9][8]

Handling Precautions and Exposure Controls

Safe handling of Bismuth (III) acetate requires adherence to standard laboratory safety protocols, including the use of personal protective equipment (PPE) and appropriate

engineering controls.

4.1. Engineering Controls It is recommended to handle this material in a well-ventilated area, such as under a chemical fume hood, to minimize exposure to dust.^{[6][7][8]} Local exhaust or general room ventilation should be provided.^[9] Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.^[9]

4.2. Personal Protective Equipment (PPE) The following table summarizes the recommended PPE for handling Bismuth (III) acetate.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or glasses with side shields. ^[8] Contact lenses should not be worn.	^{[9][8]}
Skin Protection	Chemical-resistant gloves (e.g., Neoprene or nitrile rubber). ^{[9][8]} Wear suitable protective clothing to prevent skin exposure.	^{[9][8]}
Respiratory Protection	If dust is generated and ventilation is inadequate, a NIOSH-certified dust and mist respirator is recommended. ^[9] ^[8]	^{[9][8]}

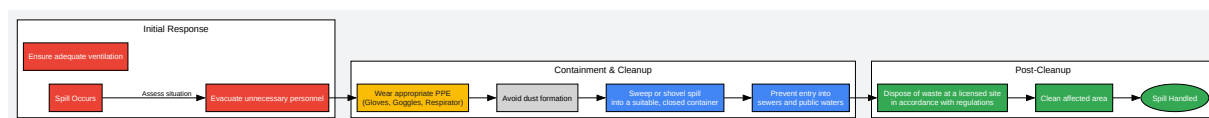
4.3. Hygiene Measures Wash hands thoroughly after handling.^{[9][6]} Do not eat, drink, or smoke when using this product.^{[6][11]} Contaminated clothing should be removed and washed before reuse.^{[9][11]}

Storage and Stability

- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.[2] Keep the container tightly closed to protect from moisture, as the material is moisture-sensitive.[8][11] Store away from heat, sparks, and open flames.[9]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[9][6][8]
- **Hazardous Decomposition Products:** When exposed to heat or fire, it may produce carbon oxides (CO, CO₂) and bismuth oxide fumes.[2][7]

Accidental Release and First Aid Measures

6.1. Accidental Release Measures (Spill Handling) In the event of a spill, the following workflow should be followed.



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Caption: Workflow for handling a Bismuth (III) Acetate spill.

Detailed Spill Protocol:

- **Personal Precautions:** Evacuate unnecessary personnel from the area.[9] Ensure adequate ventilation.[6] Avoid breathing dust, vapors, or gas.[7][8] Wear appropriate personal protective equipment as described in Section 4.2.[9]
- **Environmental Precautions:** Prevent the product from entering drains, sewers, or public waters.[9][7]

- Methods for Cleaning Up: Avoid the formation of dust.[2][8] Sweep or shovel the spilled material into a suitable, closed container for disposal.[9][7] Small spills can be mixed with vermiculite or sodium carbonate before being swept up.[8]

6.2. First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do.[9] If eye irritation persists, get medical advice/attention.[9]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[2] Remove contaminated clothing.[8] Seek medical attention if irritation persists.[8]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[9][8] If symptoms occur, seek medical advice.[9]
- Ingestion: Rinse mouth with water.[7] Never give anything by mouth to an unconscious person.[9][7] Seek medical assistance immediately.[8]

Fire Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][7][8]
- Specific Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame. Hazardous combustion products include carbon oxides and bismuth oxide.[7]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][8] Do not enter the fire area without proper protective equipment.[9]

Disposal Considerations

Dispose of Bismuth (III) acetate and its containers in accordance with local, state, and federal regulations.[8] It is recommended to offer surplus and non-recyclable solutions to a licensed

disposal company.[7] Avoid release to the environment.[9] Uncleaned containers should be handled in the same manner as the product itself.

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